

Improving the reproducibility of Basolite Z377 experimental results

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Compound of Interest

Compound Name: Basolite Z377

Cat. No.: B8822124

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Technical Support Center: Basolite® Z377

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance to improve the reproducibility of experimental results using Basolite® Z377 (also known as MOF-177). Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key performance data.

Frequently Asked Questions (FAQs)

Q1: What is Basolite® Z377?

Basolite® Z377 is a commercially available, zinc-based metal-organic framework (MOF), also identified as MOF-177. It is known for its exceptionally high surface area and porosity, making it a material of interest for applications such as gas storage (especially hydrogen) and catalysis.

Q2: What are the key properties of Basolite® Z377?

The key properties of Basolite® Z377 are summarized in the table below.

Property	Value
Chemical Formula	C ₅₄ H ₃₀ O ₁₃ Zn ₄
Molecular Weight	1148.37 g/mol
Composition	Carbon (C): ~55 g/100g , Zinc (Zn): ~22 g/100g (±10%)
Appearance	White powder
BET Surface Area	3800 - 4000 m ² /g (after activation)
Langmuir Surface Area	>4500 m ² /g

Q3: How should I store Basolite® Z377?

Basolite® Z377 is sensitive to moisture, which can lead to a significant loss of porosity and structural degradation.^{[1][2]} It is crucial to store the material in a tightly sealed container in a desiccator or glovebox under an inert atmosphere (e.g., argon or nitrogen).

Q4: Is Basolite® Z377 toxic?

According to the Safety Data Sheet (SDS), Basolite® Z377 is classified as hazardous to the aquatic environment (Aquatic Acute 1 and Aquatic Chronic 1).^{[3][4]} Appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling the powder. For detailed safety information, please refer to the official SDS provided by the supplier.

Troubleshooting Guides

This section addresses common issues encountered during experiments with Basolite® Z377.

Low Surface Area or Gas Adsorption Capacity

Symptom	Possible Cause	Recommended Solution
Lower than expected BET surface area after activation.	Incomplete activation: Residual solvent or water molecules are still present in the pores.	Optimize activation protocol: Ensure the activation temperature is between 120-200°C and the vacuum is below 0.1 mbar. Extend the activation time to at least 8-16 hours. A step-wise temperature increase can also be beneficial.
Exposure to moisture: The activated sample was exposed to ambient air after activation.	Handle activated samples under inert conditions: Use a glovebox or a sealed sample holder for transfer to the analysis instrument.	
Degradation of the material: The material may have been exposed to harsh conditions (e.g., high humidity, acidic/basic media).	Verify storage conditions: Ensure the material is stored in a dry, inert environment. Check the pH of any solvents used in your experiments.	
Inconsistent gas adsorption measurements between batches.	Batch-to-batch variation: MOFs can exhibit variations in crystallinity and defect density between different synthesis batches.	Characterize each new batch: Perform powder X-ray diffraction (PXRD) and initial gas adsorption measurements on each new batch to establish a baseline.
Inconsistent sample mass: Inaccurate weighing of the sample can lead to significant errors in calculated adsorption capacities.	Use a high-precision balance: Ensure the balance is calibrated and located in a vibration-free and draft-free environment.	

Poor Catalytic Performance

Symptom	Possible Cause	Recommended Solution
Low or no catalytic activity.	Inactive catalytic sites: The active sites may be blocked by residual solvents, water, or impurities.	Ensure proper activation: Follow the recommended activation protocol to clear the pores and expose the active sites.
Mass transfer limitations: The substrate molecules may be too large to diffuse into the pores of the MOF.	Consider the kinetic diameter of your reactants: If the reactants are too large, the reaction will be limited to the external surface of the MOF particles.	
Catalyst deactivation over time.	Leaching of metal centers: The metal nodes may leach into the reaction mixture under certain conditions.	Analyze the reaction mixture for leached metals: Use techniques like ICP-MS to check for metal content in the liquid phase after the reaction.
Structural collapse: The MOF structure may not be stable under the reaction conditions (e.g., high temperature, presence of certain solvents or reagents).	Characterize the catalyst after the reaction: Use PXRD to check for changes in the crystallinity of the MOF after the catalytic run.	

Experimental Protocols

Activation of Basolite® Z377 for Gas Adsorption

This protocol is essential to remove guest molecules from the pores of the as-synthesized material, making the internal surface area accessible for gas adsorption.

- **Sample Preparation:** Place 50-100 mg of Basolite® Z377 powder into a sample tube suitable for your gas adsorption analyzer.
- **Degassing:**

- Attach the sample tube to the degassing port of the gas adsorption instrument.
- Start the degassing process under a high vacuum (<0.1 mbar).
- Gradually increase the temperature to the target activation temperature ($120-200^{\circ}\text{C}$) at a rate of $1-2^{\circ}\text{C}/\text{min}$.
- Hold the sample at the target temperature under vacuum for a minimum of 8 hours. For optimal activation, 16 hours is recommended.
- Backfilling and Transfer:
 - After activation, cool the sample to room temperature under vacuum.
 - Backfill the sample tube with a dry, inert gas (e.g., nitrogen or argon).
 - Immediately transfer the sealed sample tube to the analysis port of the instrument to prevent exposure to air and moisture.

Hydrogen Adsorption Measurement

This protocol describes a typical volumetric method for measuring hydrogen adsorption isotherms.

- Sample Activation: Activate the Basolite® Z377 sample as described in the protocol above.
- Instrument Preparation:
 - Ensure the gas adsorption analyzer is properly calibrated and leak-tested.
 - Use high-purity hydrogen gas (UHP grade or higher).
- Measurement:
 - Transfer the activated sample to the analysis port of the instrument.
 - Perform a free space measurement using helium gas at the analysis temperature (typically 77 K).

- Evacuate the sample tube again to remove the helium.
- Introduce hydrogen gas in controlled doses into the sample tube and record the equilibrium pressure after each dose.
- Continue dosing until the desired final pressure is reached.
- The instrument's software will calculate the amount of gas adsorbed at each pressure point to generate the isotherm.

Quantitative Data

Basolite® Z377 Performance Data

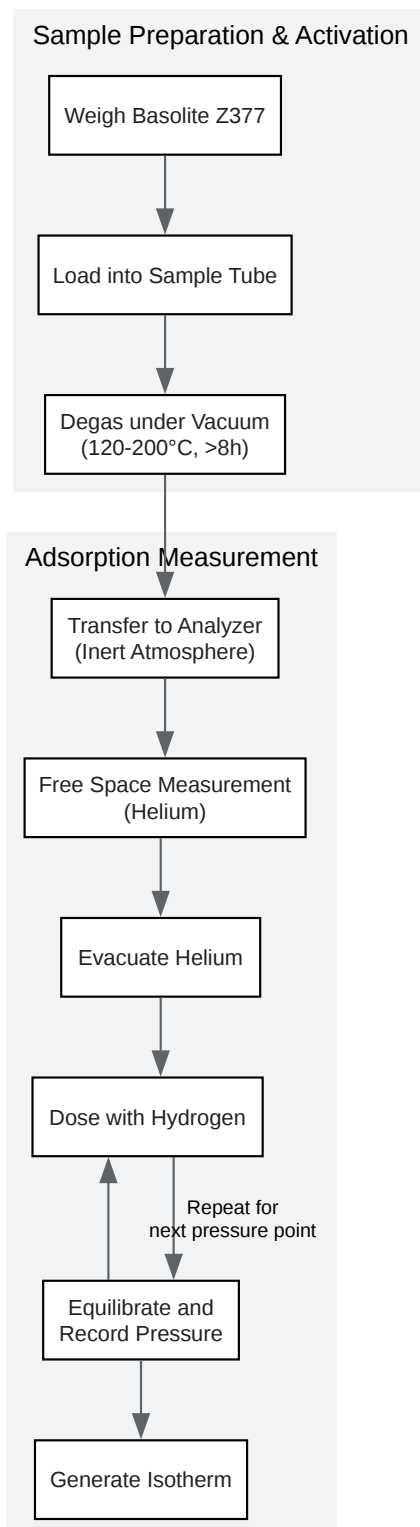
The following table summarizes key performance data for Basolite® Z377 reported in the literature.

Parameter	Conditions	Reported Value
BET Surface Area	Activation at 200°C, <0.1 mbar, 16h	3800 - 4000 m ² /g
Hydrogen Adsorption	77 K, 70 bar	7.5 wt% (excess) / 11 wt% (total)[1][4][5][6]
77 K, 1 bar	~1.5 wt%[5]	
298 K, 100 bar	~0.6 wt%[1]	
CO ₂ Adsorption	298 K, 45 bar	35 mmol/g[1]

Visualizations

Experimental Workflow for Gas Adsorption Measurement

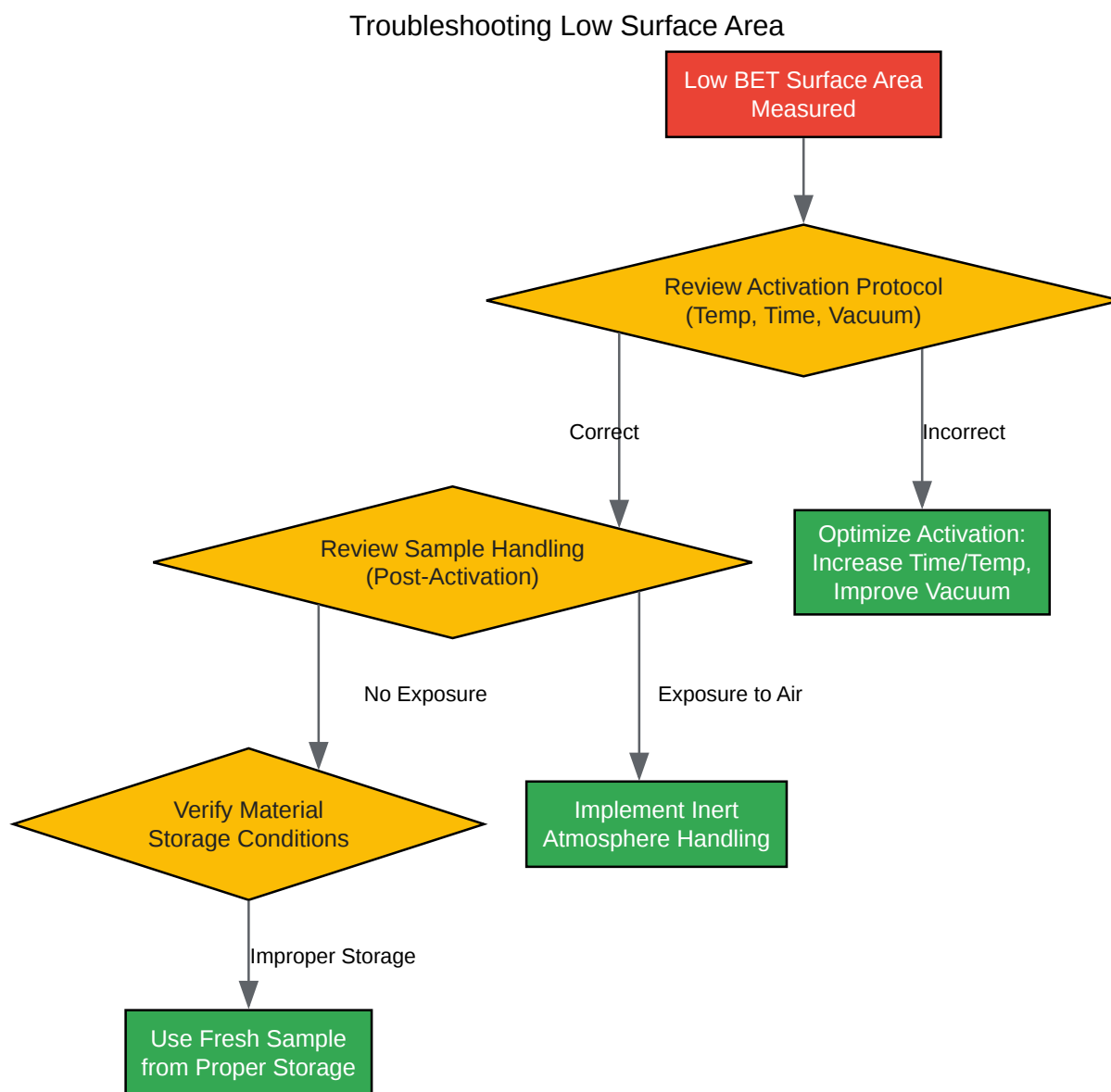
Gas Adsorption Experimental Workflow



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Caption: Workflow for gas adsorption analysis of Basolite® Z377.

Troubleshooting Logic for Low Surface Area



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